

Technical Support Center: LY 341495 Stability & Handling

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: LY 341495 disodium salt

Cat. No.: B1191883

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Executive Summary & Core Stability Logic

LY 341495 is a highly potent, selective Group II metabotropic glutamate receptor (mGlu2/3) antagonist.^[1] Its chemical structure—a dicarboxylic acid analog of glutamate containing a bulky xanthene moiety—presents specific solubility and stability challenges.^[2]

While the solid compound is stable for years, stock solutions in DMSO stored at -20°C are stable for approximately 6–12 months only if specific protocols regarding moisture exclusion and freeze-thaw avoidance are followed. Aqueous solutions are inherently unstable and must be prepared fresh.

Quick Reference Stability Data

State	Solvent	Temperature	Shelf Life	Condition
Solid	N/A	-20°C	2–3 Years	Desiccated, dark
Stock Solution	DMSO (Anhydrous)	-20°C	6–12 Months	Aliquoted, sealed
Stock Solution	DMSO (Anhydrous)	-80°C	1–2 Years	Aliquoted, sealed
Working Solution	Aqueous Buffer	4°C / RT	< 24 Hours	Prepare Fresh

Critical Preparation Protocols

The longevity of your stock solution at -20°C is determined at the moment of preparation. Poor solubility or moisture introduction leads to "silent precipitation" during freezing.

Q: What is the optimal solvent for creating a stable LY 341495 stock solution?

A: Anhydrous DMSO (Dimethyl Sulfoxide) is the required solvent for long-term storage.

- Target Concentration: 10 mM to 100 mM.
- Why DMSO? LY 341495 (Free Acid) has poor water solubility.^[2] While it can be dissolved in NaOH, alkaline aqueous solutions are more prone to hydrolysis and oxidative degradation over months than DMSO solutions.
- Protocol:
 - Weigh the solid LY 341495.
 - Add high-grade anhydrous DMSO.
 - Vortex vigorously. If the solution remains cloudy, warm the vial to 45°C in a water bath for 2–5 minutes or sonicate briefly. The solution must be perfectly clear before freezing.

Q: I have the LY 341495 Disodium Salt. Can I dissolve this in water and freeze it?

A: Technically yes, but it is not recommended for long-term storage. While the disodium salt is water-soluble, aqueous solutions—even at -20°C —are subject to pH fluctuations during the freezing process (eutectic crystallization) which can accelerate degradation.

- Recommendation: Even for the salt form, prepare the primary stock in DMSO or water, aliquot immediately, and store at -80°C if possible. For -20°C storage, DMSO is still safer due to its cryoprotective nature and lack of pH shift.

Storage & Troubleshooting (The -20°C Environment)

Q: Does LY 341495 degrade if subjected to freeze-thaw cycles?

A: Yes. This is the #1 cause of experimental failure. Repeated freeze-thaw cycles introduce atmospheric moisture (condensation) into the hygroscopic DMSO.

- The Mechanism: Water accumulation shifts the solubility profile. Upon re-freezing at -20°C , the LY 341495 may precipitate out of solution ("crashing out"). When you next thaw it, you may be aspirating a lower concentration than calculated.
- The Fix: Aliquot the stock immediately after preparation into single-use volumes (e.g., 50 μL). Use amber vials to protect from light.

Q: My stock solution at -20°C has turned slightly yellow or cloudy. Is it still usable?

A: Discard it.

- Cloudiness: Indicates precipitation. Even if you re-dissolve it by heating, the compound has likely formed crystal aggregates that may not fully solubilize in your aqueous buffer later, leading to erratic IC_{50} data.
- Yellowing: Indicates oxidative degradation of the xanthene moiety or contaminants in the DMSO.

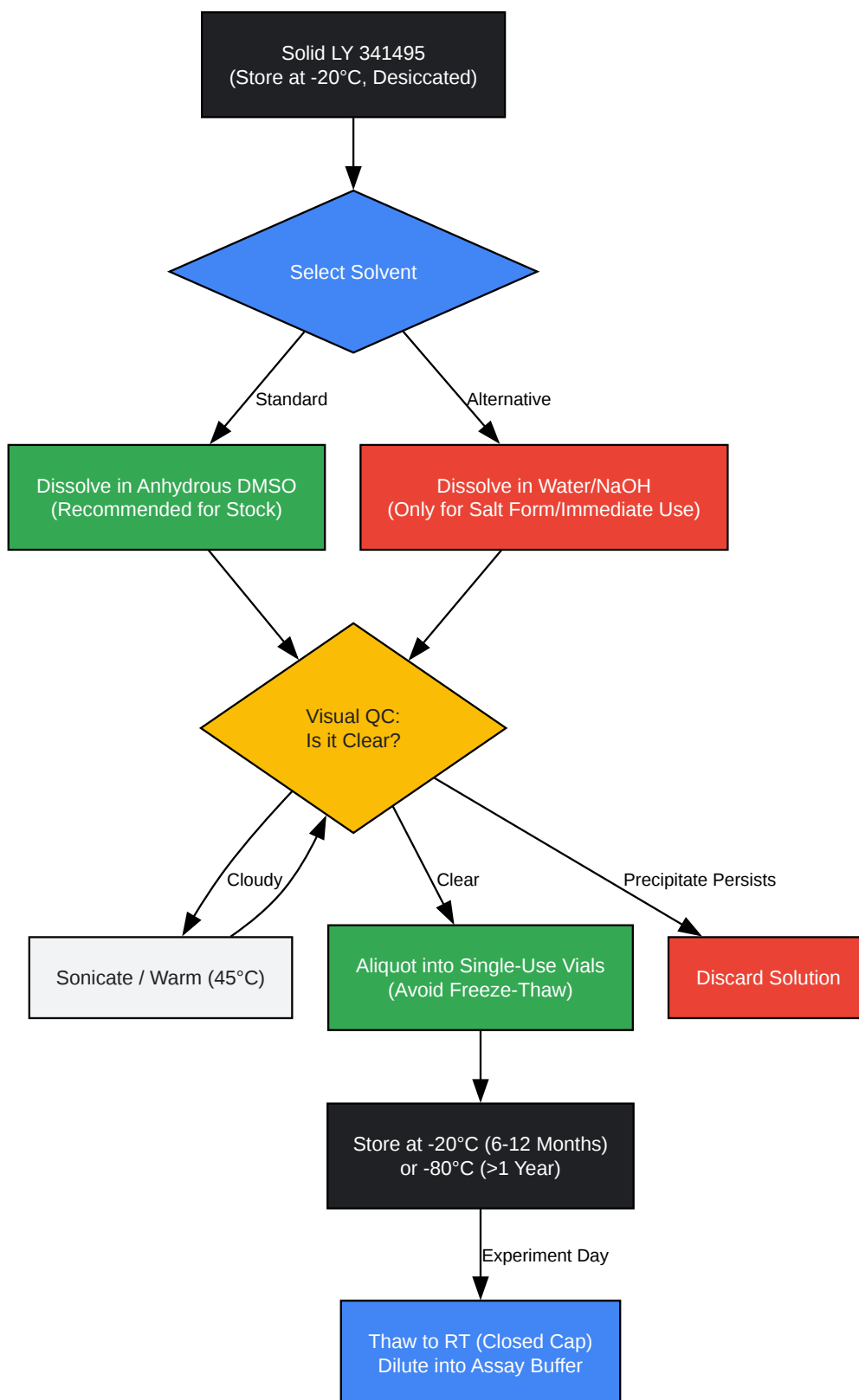
Q: How do I safely bring the stock from -20°C to room temperature?

A:

- Remove the aliquot from the freezer.
- Allow it to sit at room temperature for 10–15 minutes. Do not open the cap until it reaches room temperature.
- Reasoning: Opening a cold vial causes condensation to form inside the tube, contaminating the anhydrous DMSO with water.
- Vortex briefly before pipetting.

Experimental Workflow Visualization

The following diagram illustrates the critical decision pathways for handling LY 341495 to ensure data integrity.



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Caption: Logical workflow for the preparation, quality control, and storage of LY 341495 to prevent degradation.

Frequently Asked Questions (Troubleshooting)

Q: I need to dilute the DMSO stock into my cell culture media. Will the DMSO kill my cells?

A: It depends on the final concentration.

- Guideline: Keep the final DMSO concentration below 0.1% (v/v).
- Calculation: If you have a 10 mM stock and need a 10 μ M final concentration (1:1000 dilution), the final DMSO content will be 0.1%. This is generally safe for most neuronal cultures.
- Control: Always run a "Vehicle Control" (media + 0.1% DMSO without drug) to ensure any observed effects are due to LY 341495, not the solvent.

Q: Can I store the diluted working solution (e.g., 10 μ M in PBS) at 4°C for next week?

A: No. Dilute solutions of LY 341495 in aqueous buffers (PBS, aCSF, media) are susceptible to:

- Adsorption: The hydrophobic xanthene ring may stick to plastics (tubing, reservoirs) over time.
- Hydrolysis: Gradual degradation of the dicarboxylic acid pharmacophore. Rule: Prepare working solutions immediately before the experiment and discard the excess.

Q: What is the "Self-Validating" check for this compound?

A: To ensure your stock is active:

- Functional Assay: Use a known mGlu2/3 agonist (e.g., LY 379268 or DCG-IV). LY 341495 should fully reverse the agonist-induced depression of synaptic transmission (e.g., in

hippocampal slices) or cAMP inhibition.

- Chemical Check: If you have access to HPLC, a single peak should be observed. If multiple peaks appear after storage, the stock has degraded.

References

- Kingston, A. E., et al. (1998). "LY341495 is a nanomolar potent and selective antagonist of group II metabotropic glutamate receptors." [1] *Neuropharmacology*, 37(1), 1-12. Available at: [\[Link\]](#)

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Sources

- 1. LY341495 is a nanomolar potent and selective antagonist of group II metabotropic glutamate receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. grokipedia.com [grokipedia.com]
- To cite this document: BenchChem. [Technical Support Center: LY 341495 Stability & Handling]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1191883/docs#technical-support-center-ly-341495-stability-handling>]

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